

An In-depth Technical Guide to the Physical Properties of Propylcyclopropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propylcyclopropane

Cat. No.: B14741258

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physical properties of **propylcyclopropane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who may use this compound as a solvent or a chemical intermediate.^[1] This document summarizes key quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for these experimental processes.

Core Physical Properties

Propylcyclopropane, with the chemical formula C_6H_{12} , is a cyclic alkane.^[1] It is a colorless and flammable liquid.^[1] Understanding its physical properties is crucial for its application in various chemical syntheses and processes.

The physical properties of **propylcyclopropane** are summarized in the table below. It is important to note that while the boiling point is consistently reported, there are some discrepancies in the literature regarding its density.

Physical Property	Value	Conditions	Source(s)
Boiling Point	69 °C	at 760 mmHg	[2][3][4]
69.15 °C	Not specified	[1][5]	
Density	0.784 g/cm ³	Not specified	[2][3][4]
0.7062 g/cm ³	Not specified	[1][5]	
Melting Point	-127.1 °C	(estimate)	[1][2][5]
Vapor Pressure	148 mmHg	at 25 °C	[1][2][4]
Refractive Index	1.3905	Not specified	[1][2][5]
1.431	Not specified	[3][4]	

Experimental Protocols

While specific experimental protocols for **propylcyclopropane** were not found in the immediate literature, this section details generalized and widely accepted methods for determining the boiling point and density of liquid organic compounds like alkanes.

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid sample.[6]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or other attachment method
- Heating source (e.g., Bunsen burner or heating mantle)

- Heat-transfer fluid (e.g., mineral oil)

Procedure:

- A small amount (approximately 0.5 mL) of the liquid sample (**propylcyclopropane**) is placed into the small test tube.[\[6\]](#)
- A capillary tube, with its open end facing down, is inserted into the sample.[\[6\]](#)
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[6\]](#)
- This assembly is placed in a Thiele tube containing a heat-transfer fluid, such as mineral oil.[\[6\]](#)
- The Thiele tube is gently heated, causing the temperature of the fluid to rise.
- As the liquid sample approaches its boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)
- The heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[7\]](#) This occurs when the vapor pressure of the sample equals the atmospheric pressure.[\[7\]](#)[\[8\]](#)

A vibrating tube densimeter is a precise instrument used to measure the density of liquids.[\[9\]](#)
[\[10\]](#)

Principle: The instrument measures the change in the resonant frequency of a U-shaped vibrating tube when it is filled with the sample liquid. This frequency change is directly related to the mass, and therefore the density, of the liquid in the tube.

Procedure:

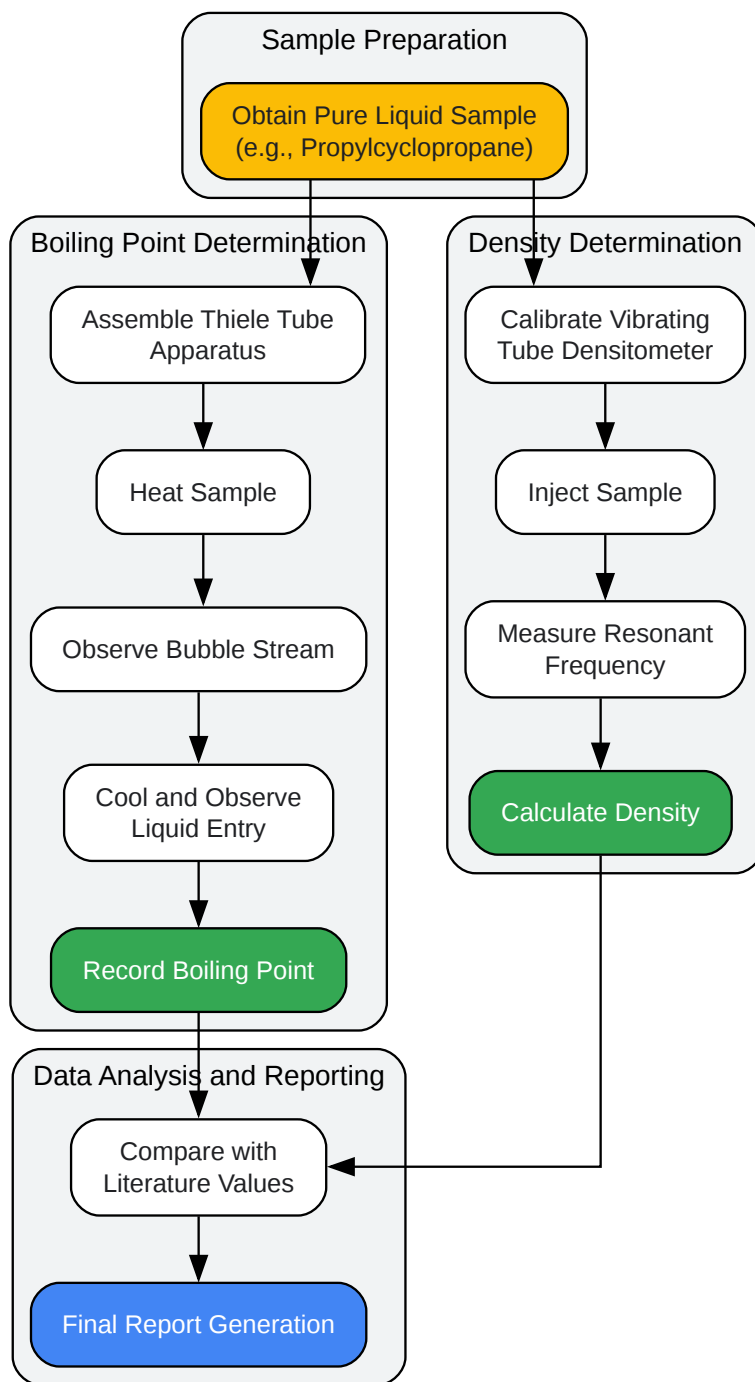
- Calibration: The instrument is first calibrated using two standards of known density, typically dry air and pure water.

- **Sample Injection:** The sample of **propylcyclopropane** is injected into the clean, dry vibrating tube. Care is taken to avoid the presence of any air bubbles.
- **Temperature Control:** The temperature of the sample within the tube is precisely controlled, as density is temperature-dependent.
- **Measurement:** The instrument excites the tube, causing it to vibrate at its resonant frequency. The frequency is measured electronically.
- **Calculation:** The density of the sample is calculated by the instrument's software based on the measured frequency and the calibration data.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound.

Workflow for Physical Property Determination of a Liquid Compound

[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining the boiling point and density of a liquid organic compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 2415-72-7, CYCLOPROPANE, PROPYL- | lookchem [lookchem.com]
- 2. lookchem.com [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. propylcyclopropane | 2415-72-7 [chemnet.com]
- 5. CYCLOPROPANE, PROPYL- | 2415-72-7 [amp.chemicalbook.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Video: Boiling Points - Concept [jove.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Propylcyclopropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14741258#physical-properties-of-propylcyclopropane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com